

Experimental Protocol: Suzuki-Miyaura Cross-Coupling

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Compound Focus: p-Phos, (S)-

CAS No.: 221012-82-4

Cat. No.: S729428

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The following protocol is adapted from a study describing the use of a Pd(P-Phos)Cl₂ complex [1]. Please note that some specific details (like exact molar amounts and full workup procedures) are not provided in the available source and would need to be optimized or sourced from a complete experimental section.

Application Note: This protocol highlights the use of a highly stable palladium catalyst for C-C bond formation under mild conditions (room temperature, in air), which is advantageous for substrates with sensitive functional groups [1].

Table 1: Reaction Components and Quantities

Component	Role	Typical Quantity (Example)
Aryl Halide	Substrate	1.0 mmol
Arylboronic Acid	Substrate	1.2 - 1.5 mmol
Pd(P-Phos)Cl ₂	Catalyst	0.002 - 0.02 mol%
Base (e.g., K ₂ CO ₃ , Cs ₂ CO ₃)	Base	2.0 mmol
Solvent (e.g., Ethanol/Water mix)	Reaction Medium	5-10 mL

Note: The specific base and solvent were not stated in the available abstract [1].

Table 2: Reaction Conditions and Performance

Parameter	Description
Temperature	Room Temperature
Atmosphere	Air
Reaction Time	Monitored by TLC/GC-MS (exact time not provided)
Catalyst Stability	Highly Stable
Functional Group Tolerance	Wide
Turnover Number (TON)	Up to 49,000 [1]

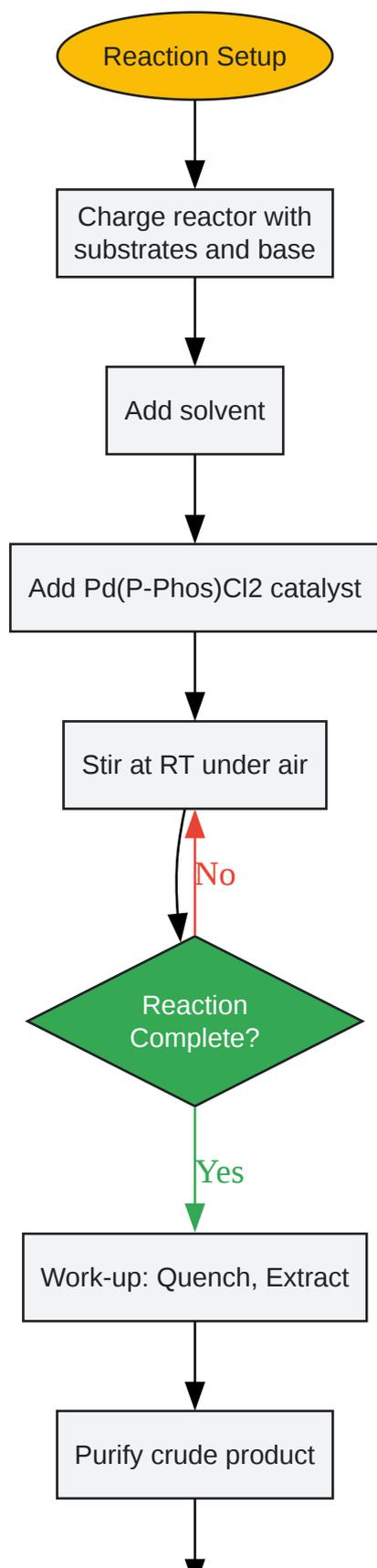
Step-by-Step Procedure:

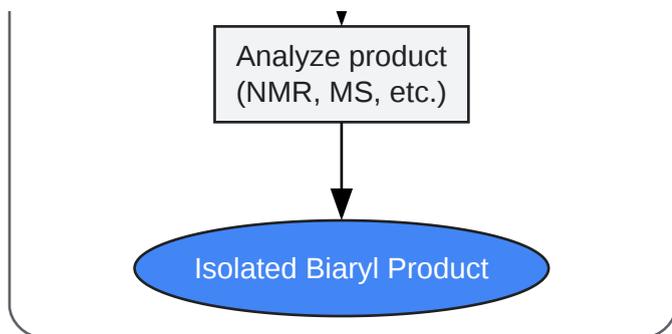
- **Reaction Setup:** In a reaction vessel, combine the aryl halide (1.0 mmol), arylboronic acid (1.2-1.5 mmol), base (2.0 mmol), and solvent (5-10 mL) [1].
- **Catalyst Addition:** Add the **Pd(P-Phos)Cl₂** catalyst (0.002 - 0.02 mol%) to the mixture [1].
- **Execution:** Stir the reaction mixture at **room temperature** under **air** until the starting material is consumed, as determined by TLC or GC-MS [1].
- **Work-up and Isolation (General Procedure):** The original source does not detail the workup. A common workup for such reactions involves dilution with water, extraction with an organic solvent (e.g., ethyl acetate or dichloromethane), washing the organic layer with brine, drying over anhydrous magnesium sulfate or sodium sulfate, and filtration.
- **Purification:** Concentrate the organic layer under reduced pressure and purify the crude product using standard techniques such as column chromatography or recrystallization to obtain the pure biaryl product.

Experimental Workflow Diagram

The diagram below outlines the logical sequence for the cross-coupling experiment.

Suzuki-Miyaura Cross-Coupling Workflow





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Important Limitations and Next Steps

- **Incomplete Information:** The available source is an abstract that confirms the catalyst's high performance but lacks a full experimental section with detailed quantities, workup, and purification steps [1].
- **Ligand Specificity:** The protocol uses a pre-formed **Pd(P-Phos)Cl₂** complex. No information was found on the synthesis or use of a standalone "(S)-p-Phos" ligand.
- **Unmet Requirements:** No information was found on signaling pathways or the use of this catalyst/ligand in biological systems, so related diagrams cannot be created.

To obtain a complete protocol, I suggest you:

- **Retrieve the full text** of the article from the journal *Chinese Journal of Catalysis* (cjcatal.com) using the provided link [1].
- **Search specialized databases** like Reaxys or SciFinder for the full synthetic procedure of both the Pd(P-Phos)Cl₂ complex and the (S)-p-Phos ligand.

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References

1. Suzuki-Miyaura cross-coupling reaction catalyzed by a highly stable Pd... [cjcatal.com]

To cite this document: Smolecule. [Experimental Protocol: Suzuki-Miyaura Cross-Coupling].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b729428#s-p-phos-experimental-protocol>]

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